

Addressing non-target species attraction to Hexalure traps.

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Technical Support Center: Hexalure Trap Selectivity

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals utilizing **Hexalure**-baited traps. The focus is on addressing the common issue of attracting non-target species, which can interfere with experimental results and monitoring efforts.

Troubleshooting Guide: Reducing Non-Target Species Attraction

This guide offers a systematic approach to diagnosing and resolving issues with non-target captures in **Hexalure** traps.

Issue 1: Significant capture of non-target moths and other insects.

Question: My **Hexalure** traps are catching a wide variety of insects, not just the target pink bollworm (Pectinophora gossypiella). How can I improve the selectivity of my traps?

Answer: Attraction of non-target species is a common challenge in pheromone trapping. The specificity of a trap is influenced by the lure's chemical purity, the trap's design, and its placement. The following steps can help enhance the selectivity of your **Hexalure** traps.



Step 1: Verify the Purity and Composition of Your Hexalure Lure

The isomeric ratio of **Hexalure** is critical for its specificity. The trans isomer of **Hexalure** is known to be unattractive to pink bollworm moths.

Experimental Protocol: Lure Purity Analysis

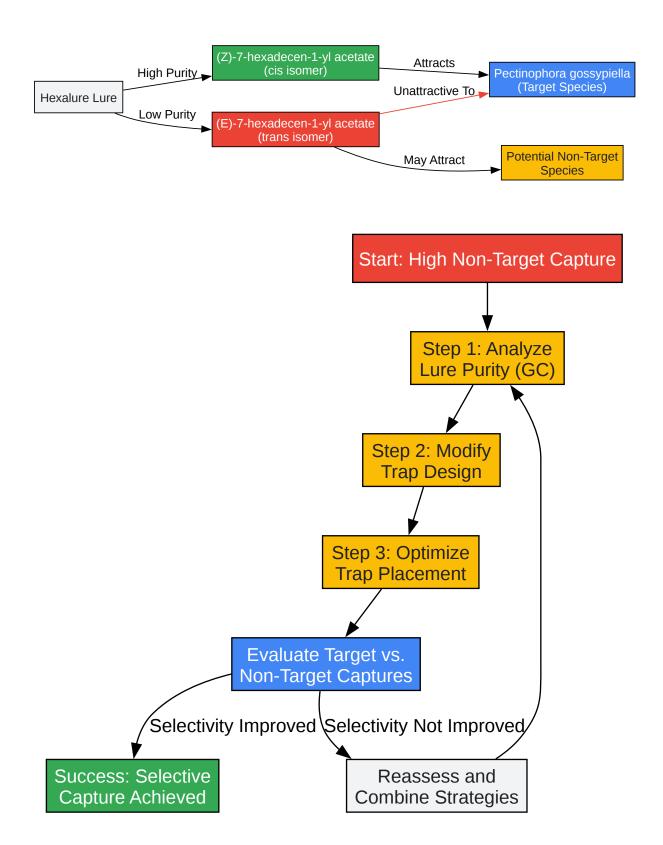
Objective: To determine the isomeric purity of the **Hexalure** lure.

Methodology:

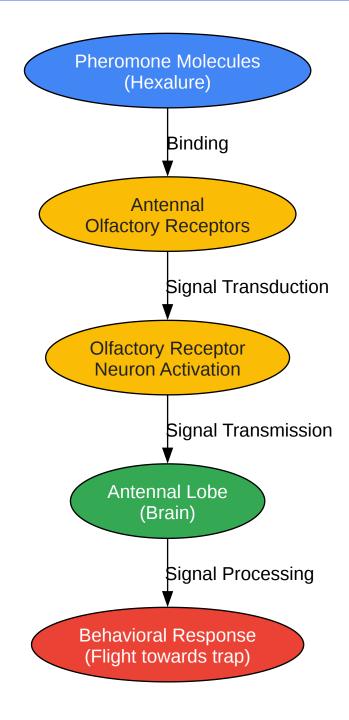
- Sample Preparation: Dissolve a small, known amount of the Hexalure lure in a suitable solvent (e.g., hexane).
- Gas Chromatography (GC) Analysis: Inject the sample into a gas chromatograph equipped with a capillary column suitable for separating fatty acid derivatives.
- Isomer Identification: Compare the retention times of the peaks in your sample to those of certified standards for the (Z) (cis) and (E) (trans) isomers of 7-hexadecen-1-yl acetate.
- Quantification: Calculate the percentage of the cis and trans isomers in your lure. A high
 percentage of the trans isomer may contribute to reduced attraction of the target species and
 potentially attract other non-target insects.

Logical Relationship: Lure Purity and Target Attraction









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